

Application Notes and Protocols for OPBP-1 in Mouse Models

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Compound of Interest

Compound Name: OPBP-1

Cat. No.: B15610324

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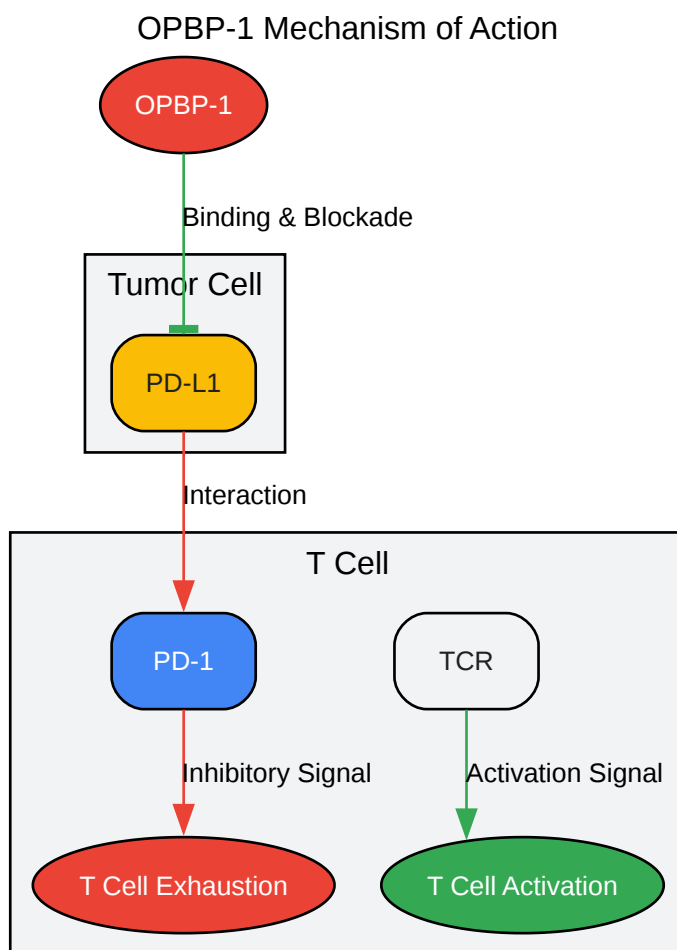
For Researchers, Scientists, and Drug Development Professionals

Introduction

OPBP-1 is a novel, orally bioavailable D-peptide antagonist of the programmed death-ligand 1 (PD-L1). By selectively binding to PD-L1, **OPBP-1** effectively blocks the interaction between PD-1 and PD-L1, a critical immune checkpoint pathway that tumor cells exploit to evade the host immune system.^{[1][2]} This blockade restores and enhances the anti-tumor activity of T lymphocytes, making **OPBP-1** a promising candidate for cancer immunotherapy.^{[1][2]} These application notes provide detailed protocols for the use of **OPBP-1** in preclinical mouse models of cancer, summarizing key dosage information and experimental methodologies.

Mechanism of Action

OPBP-1 functions by disrupting the PD-1/PD-L1 signaling axis. The PD-1 receptor, primarily expressed on activated T cells, interacts with its ligand, PD-L1, which can be upregulated on the surface of tumor cells. This interaction delivers an inhibitory signal to the T cell, leading to T cell "exhaustion" and a suppressed anti-tumor immune response. **OPBP-1** competitively binds to PD-L1, preventing its engagement with PD-1 and thereby reinvigorating T cell-mediated tumor cell killing.



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Caption: **OPBP-1** binds to PD-L1 on tumor cells, blocking the PD-1/PD-L1 interaction and preventing T cell exhaustion.

Quantitative Data Summary

The following table summarizes the effective dosage and administration routes for **OPBP-1** in preclinical mouse models.

Parameter	Details	Reference(s)
Peptide	OPBP-1 (Oral PD-L1 Binding Peptide 1)	[2][3]
Mouse Models	Murine colorectal CT26, Murine melanoma B16-OVA	[2][3]
Dosage	0.5 mg/kg	[2][3][4]
Administration Route	Intraperitoneal (i.p.) or Oral (p.o.)	[4][5]
Frequency	Daily	[4]
Duration	2 weeks	[4]
Formulation (Oral)	Trimethyl chitosan (TMC) hydrogel or fish oil-based microemulsion to enhance oral bioavailability and prolong half-life.[2][3][5]	
Reported Efficacy	Significant inhibition of tumor growth, enhanced infiltration and function of CD8+ T cells. [2][3]	

Experimental Protocols

Protocol 1: In Vivo Efficacy Study of OPBP-1 via Intraperitoneal (i.p.) Injection

This protocol describes the evaluation of **OPBP-1**'s anti-tumor efficacy in a syngeneic mouse model using intraperitoneal administration.

1. Animal Model and Tumor Implantation:

- Mouse Strain: BALB/c (for CT26 model) or C57BL/6 (for B16-OVA model), female, 6-8 weeks old.

- Cell Lines: Murine colorectal carcinoma CT26 or murine melanoma B16-OVA.
- Procedure:
 - Culture tumor cells to ~80% confluency.
 - Harvest cells using trypsin and wash with sterile phosphate-buffered saline (PBS).
 - Resuspend cells in sterile PBS at a concentration of 2×10^6 cells/100 μ L.
 - Subcutaneously inject 100 μ L of the cell suspension into the right flank of each mouse.
 - Monitor tumor growth every 2-3 days using calipers. Tumor volume can be calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
 - Initiate treatment when tumors reach a volume of approximately 80-100 mm³.

2. **OPBP-1** Preparation and Administration:

- Preparation: Dissolve **OPBP-1** in sterile normal saline (NS).
- Dosage: 0.5 mg/kg body weight.
- Administration: Administer the prepared **OPBP-1** solution intraperitoneally once daily.
- Control Group: Administer an equivalent volume of sterile normal saline (NS) intraperitoneally once daily.

3. Monitoring and Endpoint Analysis:

- Tumor Growth: Measure tumor volume every 2-3 days for the duration of the study (e.g., 14 days).
- Body Weight: Monitor the body weight of the mice as an indicator of toxicity.
- Endpoint: At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., weight, immunohistochemistry for immune cell infiltration). Spleens and

draining lymph nodes can also be harvested for immunological analysis (e.g., flow cytometry for T cell populations).

Protocol 2: In Vivo Efficacy Study of **OPBP-1** via Oral (p.o.) Administration using a Trimethyl Chitosan (TMC) Hydrogel

This protocol outlines the oral delivery of **OPBP-1** using a TMC hydrogel to enhance bioavailability.

1. Animal Model and Tumor Implantation:

- Follow the same procedure as described in Protocol 1, Section 1.

2. Preparation of **OPBP-1** Loaded TMC Hydrogel:

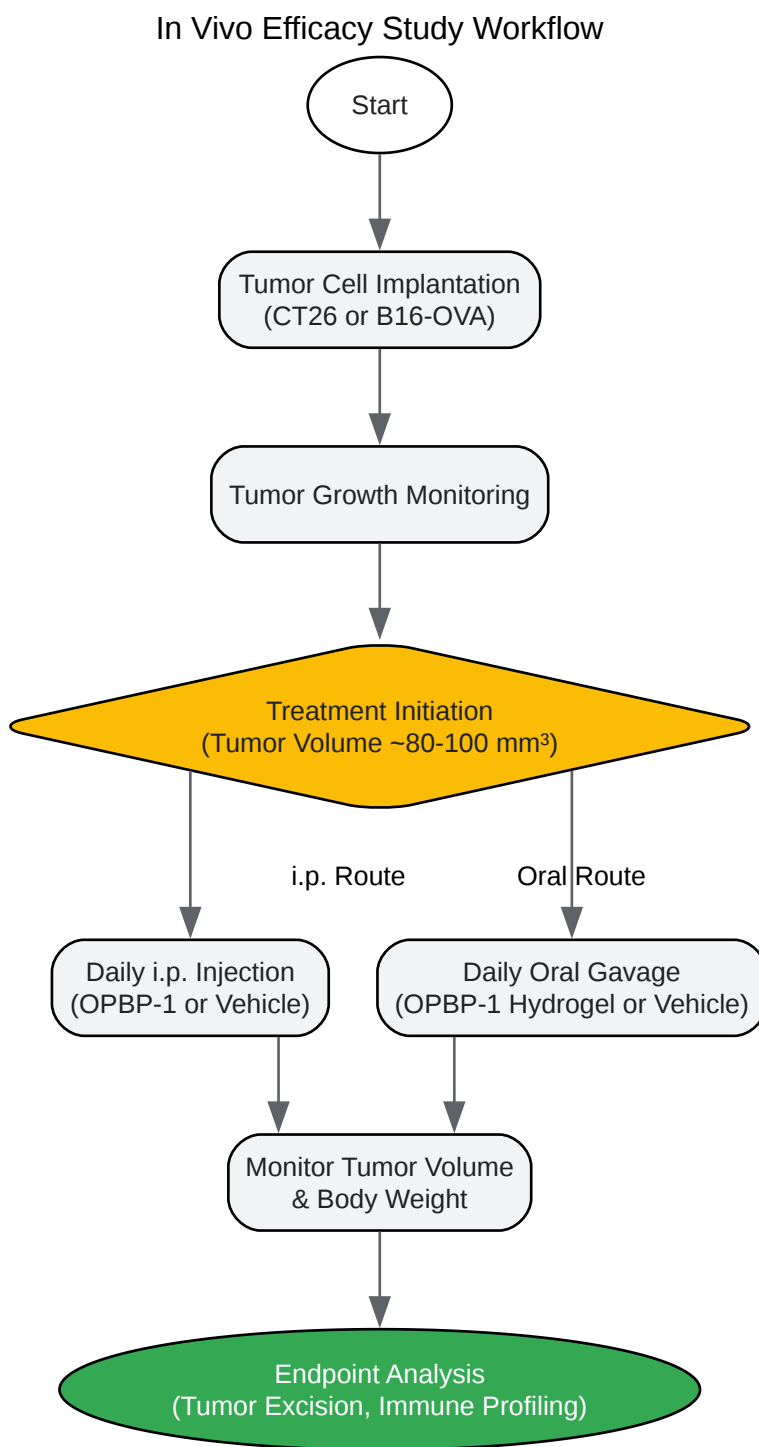
- Note: The following is a general procedure for preparing chitosan-based hydrogels and should be optimized for **OPBP-1**.
- Materials: Low molecular weight chitosan, trimethyl chitosan (TMC), acetic acid, a cross-linking agent (e.g., tripolyphosphate), and **OPBP-1**.
- Procedure:
 - Prepare a chitosan solution by dissolving chitosan in a dilute acetic acid solution.
 - Synthesize or procure TMC.
 - Prepare an aqueous solution of **OPBP-1**.
 - Mix the **OPBP-1** solution with the TMC solution.
 - Induce hydrogel formation by adding a cross-linking agent and allowing it to incubate.
 - Lyophilize the hydrogel to form a porous scaffold for oral administration.
 - The final product should be characterized to determine the loading efficiency of **OPBP-1**.

3. OPBP-1 Administration:

- Dosage: 0.5 mg/kg body weight of **OPBP-1** encapsulated in the TMC hydrogel.
- Administration: Administer the **OPBP-1** loaded hydrogel orally once daily using gavage.
- Control Group: Administer the empty TMC hydrogel orally once daily.

4. Monitoring and Endpoint Analysis:

- Follow the same procedure as described in Protocol 1, Section 3.



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Caption: A generalized workflow for evaluating the in vivo efficacy of **OPBP-1** in mouse tumor models.

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